Preparation of AGN 191976 Solutions for Preclinical Research

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Compound of Interest		
Compound Name:	*Agn 191976*	
Cat. No.:	*B15569142*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **AGN 191976** solutions for use in both in vitro and in vivo experimental settings. **AGN 191976** is a potent and selective thromboxane A2 (TP) receptor agonist, which has shown significant ocular hypotensive effects. Proper solution preparation is critical for obtaining accurate and reproducible experimental results.

Chemical Properties and Storage

A summary of the key chemical properties of **AGN 191976** is provided in the table below. Due to the limited availability of public data on **AGN 191976**, some information regarding solubility and stability is based on a structurally and functionally similar thromboxane A2 mimetic, U-46619. Researchers should perform their own validation.

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Property	Value	Source/Analogy
Molecular Formula	$C_{21}H_{34}O_4$	Inferred
Molecular Weight	366.5 g/mol	Inferred
Appearance	White to off-white solid	Analogy
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide. Limited solubility in aqueous buffers.	Analogy with U-46619
Storage of Solid	Store at -20°C. Protect from light and moisture.	Standard for prostaglandins
Stock Solution Storage	Store stock solutions at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	Analogy with U-46619

Signaling Pathway of **AGN 191976**

AGN 191976 exerts its effects by activating the thromboxane A2 (TP) receptor, a G-protein coupled receptor. Activation of the TP receptor initiates a signaling cascade that leads to various physiological responses, including platelet aggregation and smooth muscle contraction. The primary signaling pathway is depicted below.

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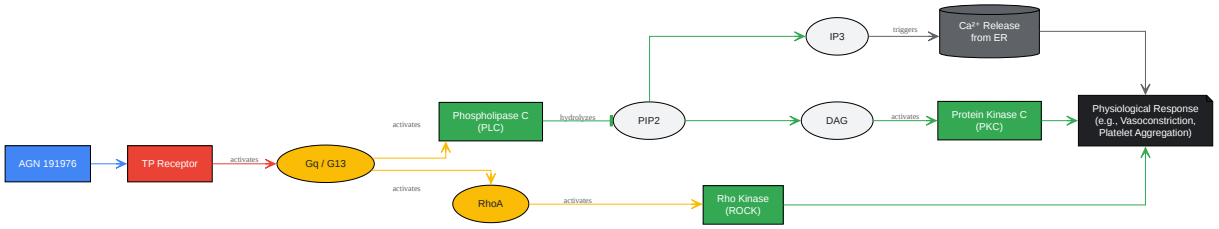

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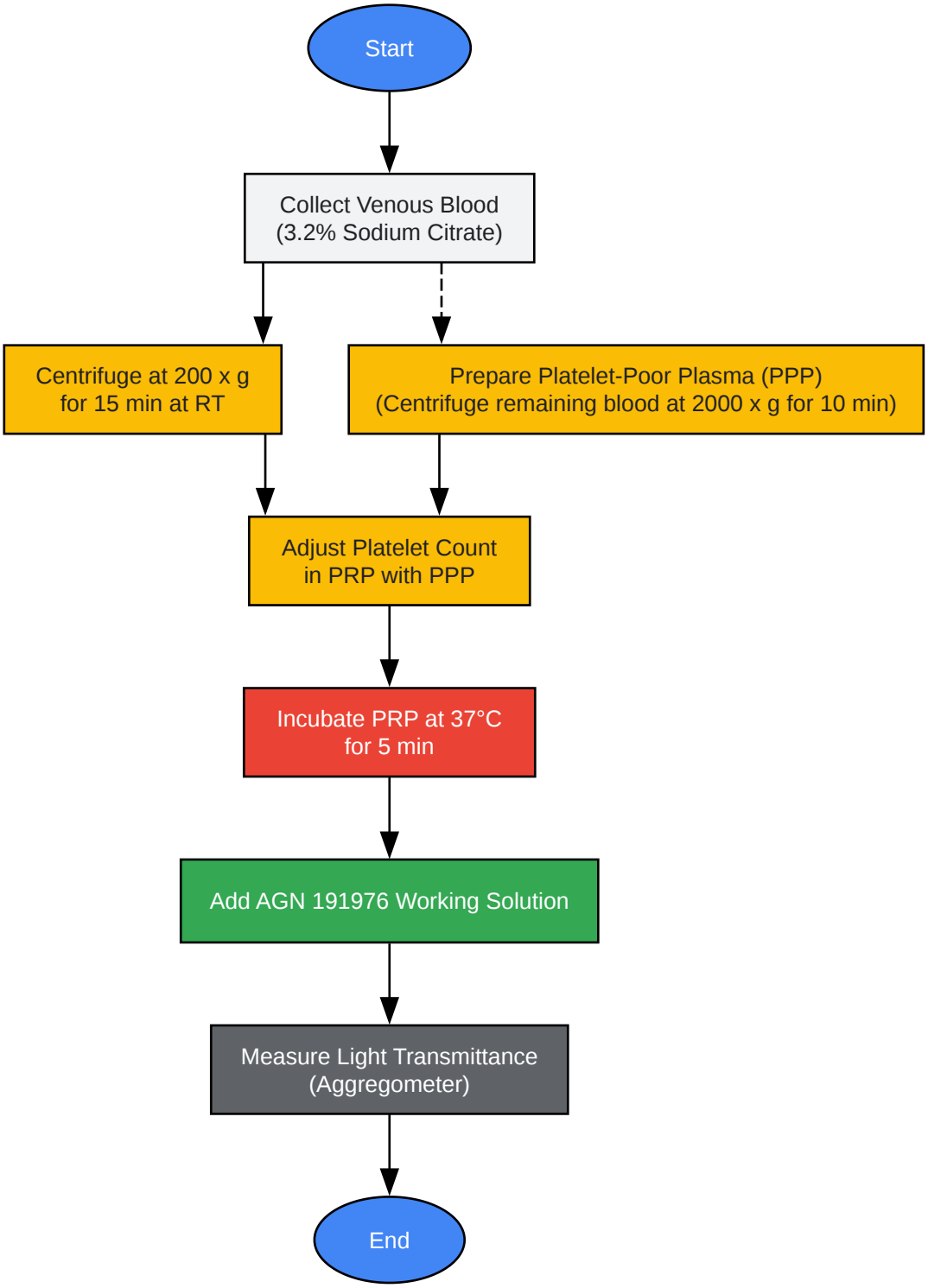

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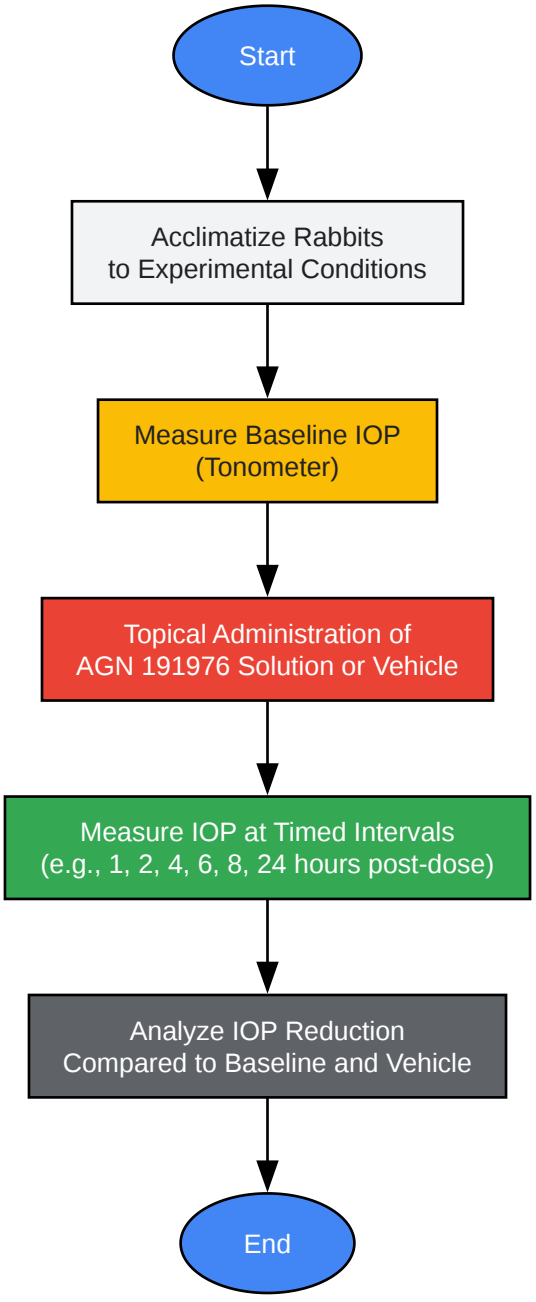

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